

# Thermodynamic Properties of Propyl Acetate: A Technical Guide for Researchers

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Compound Name: *Propyl acetate*

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This in-depth technical guide provides a comprehensive overview of the thermodynamic properties of **propyl acetate**, a crucial solvent in various scientific and industrial applications. This document summarizes key quantitative data from scholarly articles, details the experimental protocols used to obtain this data, and presents a visual representation of the relationships between these properties and their measurement techniques.

## Core Thermodynamic Data

The following tables summarize the key thermodynamic properties of **propyl acetate**, compiled from various scholarly sources.

Table 1: Heat Capacity ( $C_p$ ) of **Propyl Acetate**

Phase	Temperature (K)	Heat Capacity (J/mol·K)	Reference
Gas	373.80	156.98	[von Geiseler G., 1973][1]
Gas	375.00	153.64	[Connett J.E., 1976][1]
Gas	385.20	160.33	[von Geiseler G., 1973][1]
Gas	392.39	162.46	[von Geiseler G., 1973][1]
Gas	400.00	162.33	[Connett J.E., 1976][1]
Gas	403.07	165.52	[von Geiseler G., 1973][1]
Gas	413.01	168.70	[von Geiseler G., 1973][1]
Gas	425.00	171.19	[Connett J.E., 1976][1]
Gas	450.00	178.95	[Connett J.E., 1976][1]
Liquid	298.15	196.07	[Jimenez, Romani, et al., 1986]
Liquid	292-382	194.1	[von Reis, 1881][2]

Table 2: Enthalpy of Vaporization ( $\Delta_{\text{vap}} H$ ) of **Propyl Acetate**

Temperature (K)	Enthalpy of Vaporization (kJ/mol)	Reference
298.15	36.9	[Majer and Svoboda, 1985]
374.8 (Boiling Point)	33.3	[Majer and Svoboda, 1985]

Table 3: Vapor Pressure of **Propyl Acetate**

Temperature (K)	Vapor Pressure (kPa)	Reference
293.15	4.79	[PubChem CID 7997][3]
312.22 - 374.03	See Antoine Equation	[Polák and Mertl, 1965]

Antoine Equation Parameters (Polák and Mertl, 1965):  $\log_{10}(P) = A - (B / (T + C))$  Where P is in bar and T is in Kelvin. A = 4.14386 B = 1283.861 C = -64.378

Table 4: Density of Liquid **Propyl Acetate**

Temperature (K)	Density (g/cm <sup>3</sup> )	Reference
293.15	0.888	[Sigma-Aldrich][4]
298.15	0.888	[Sigma-Aldrich][4]

Table 5: Viscosity of Liquid **Propyl Acetate**

Temperature (K)	Viscosity (mPa·s)	Reference
293.15	0.58	[Univar Solutions]

## Experimental Protocols

This section details the methodologies employed in the cited scholarly articles to determine the thermodynamic properties of **propyl acetate**.

### Heat Capacity Measurement

Gas Phase Heat Capacity (Flow Calorimetry): The heat capacity of gaseous **propyl acetate** was determined using a flow calorimeter.[5][6] In this method, the vapor is passed through a tube at a constant flow rate and heated by a known amount of electrical energy. The resulting temperature increase of the vapor is measured.

- Apparatus: The flow calorimeter typically consists of a vaporizer to generate a steady stream of vapor, a calorimetric tube where heating occurs, and temperature sensors (e.g., platinum

resistance thermometers) at the inlet and outlet. The entire apparatus is housed in an adiabatic shield to minimize heat loss.

- Procedure:
  - A constant flow rate of **propyl acetate** vapor is established and allowed to reach thermal equilibrium within the calorimeter.
  - A known electrical power is supplied to the heater within the calorimetric tube.
  - The steady-state temperatures at the inlet and outlet of the heater are recorded.
  - The molar flow rate of the vapor is determined, often by condensing the vapor after it exits the calorimeter and measuring the mass of the condensate over a specific time interval.
- Calculation: The molar heat capacity at constant pressure ( $C_p$ ) is calculated using the equation:  $C_p = (Q - Q_{\text{loss}}) / (n * \Delta T)$  where  $Q$  is the electrical heat supplied,  $Q_{\text{loss}}$  is the heat loss (determined through calibration experiments),  $n$  is the molar flow rate, and  $\Delta T$  is the temperature difference between the outlet and inlet.

Liquid Phase Heat Capacity (Differential Scanning Calorimetry - DSC): The specific heat capacity of liquid **propyl acetate** can be determined using differential scanning calorimetry (DSC).[7] This technique measures the difference in heat flow between a sample and a reference as a function of temperature.

- Apparatus: A differential scanning calorimeter equipped with a sample and reference pan.
- Procedure:
  - An empty sample pan and an empty reference pan are heated at a constant rate to obtain a baseline.
  - A known mass of a standard material with a well-characterized heat capacity (e.g., sapphire) is placed in the sample pan, and the measurement is repeated.
  - A known mass of liquid **propyl acetate** is hermetically sealed in the sample pan, and the measurement is performed under the same conditions.

- Calculation: The specific heat capacity of the sample ( $c_{p,\text{sample}}$ ) is calculated by comparing the heat flow signals of the baseline, standard, and sample at a given temperature:  $c_{p,\text{sample}} = (c_{p,\text{standard}} * m_{\text{standard}} * \Delta q_{\text{sample}}) / (m_{\text{sample}} * \Delta q_{\text{standard}})$  where  $m$  is mass and  $\Delta q$  is the difference in heat flow between the sample/standard and the baseline.

## Enthalpy of Vaporization Measurement (Calorimetry)

The enthalpy of vaporization can be measured directly using a vaporization calorimeter or indirectly using differential scanning calorimetry.[\[8\]](#)[\[9\]](#)[\[10\]](#)

- Apparatus: A vaporization calorimeter consists of a vessel containing the liquid sample, a heater to induce vaporization, and a system to measure the amount of vapor produced. For DSC, a pierced crucible is used.
- Procedure (Vaporization Calorimetry):
  - The liquid **propyl acetate** is brought to its boiling point at a constant pressure.
  - A known amount of electrical energy is supplied to the heater, causing a specific amount of the liquid to vaporize.
  - The amount of vaporized substance is determined, for example, by condensing the vapor and weighing the condensate.
- Procedure (DSC):
  - A small amount of **propyl acetate** is placed in a pierced crucible.
  - The sample is heated at a constant rate.
  - An endothermic peak is observed at the boiling point, and the area of this peak is integrated to determine the enthalpy of vaporization.[\[8\]](#)
- Calculation: The molar enthalpy of vaporization ( $\Delta_{\text{vap}} H$ ) is the supplied heat divided by the number of moles of the vaporized substance.

## Vapor Pressure Measurement (Static Method)

The vapor pressure of **propyl acetate** as a function of temperature can be determined using a static method.<sup>[11]</sup>

- Apparatus: The setup consists of a thermostated equilibrium cell containing the degassed liquid sample, a pressure transducer, and a temperature sensor.
- Procedure:
  - The **propyl acetate** sample is thoroughly degassed to remove any dissolved air.
  - The sample is placed in the equilibrium cell, which is then immersed in a constant-temperature bath.
  - The system is allowed to reach thermal and phase equilibrium.
  - The pressure of the vapor in equilibrium with the liquid is measured at a known, stable temperature.
  - This procedure is repeated at various temperatures to obtain a vapor pressure curve.

## Density Measurement (Vibrating Tube Densimeter)

The density of liquid **propyl acetate** can be precisely measured using a vibrating tube densimeter.<sup>[12][13][14]</sup>

- Apparatus: The core of the instrument is a U-shaped glass tube that is electronically excited to vibrate at its characteristic frequency.
- Procedure:
  - The instrument is calibrated using two fluids of known density (e.g., dry air and pure water).
  - The sample of **propyl acetate** is introduced into the vibrating tube, which is maintained at a constant temperature.

- The resonant frequency of the tube filled with the sample is measured.
- Calculation: The density of the sample is calculated from the measured oscillation period and the calibration constants of the instrument. The working equation is typically of the form:  $\rho = A * \tau^2 - B$  where  $\rho$  is the density,  $\tau$  is the oscillation period, and A and B are calibration constants.[\[12\]](#)

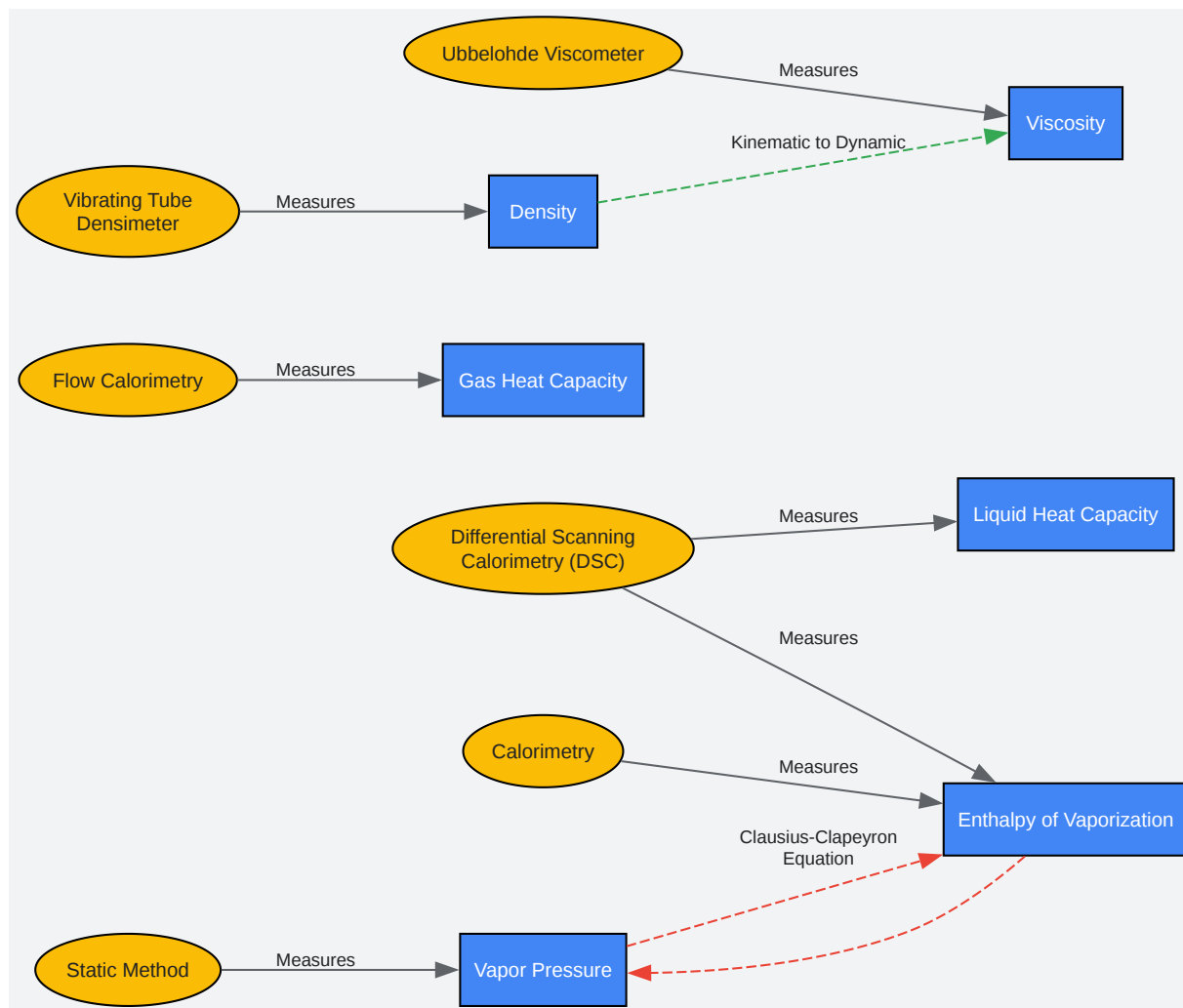
## Viscosity Measurement (Ubbelohde Viscometer)

The kinematic viscosity of liquid **propyl acetate** can be determined using an Ubbelohde capillary viscometer.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

- Apparatus: An Ubbelohde viscometer is a glass capillary instrument with a suspended level bulb, which ensures that the measurement is independent of the volume of liquid in the viscometer.
- Procedure:
  - A known volume of **propyl acetate** is introduced into the viscometer.
  - The viscometer is placed in a constant-temperature bath until the sample reaches thermal equilibrium.
  - The liquid is drawn up into the measuring bulb by suction.
  - The time taken for the liquid meniscus to fall between two calibrated marks on the capillary is measured accurately.
- Calculation: The kinematic viscosity ( $\nu$ ) is calculated using the equation:  $\nu = K * t$  where K is the viscometer constant (determined by calibration with a fluid of known viscosity) and t is the measured flow time. The dynamic viscosity ( $\eta$ ) can then be calculated by multiplying the kinematic viscosity by the density of the liquid at the same temperature ( $\eta = \nu * \rho$ ).

## Interrelation of Thermodynamic Properties

The following diagram illustrates the logical relationships between the key thermodynamic properties of **propyl acetate** and the experimental techniques used for their determination.



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Caption: Relationship between thermodynamic properties and experimental methods.

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## References

- 1. n-Propyl acetate [webbook.nist.gov]
- 2. n-Propyl acetate [webbook.nist.gov]
- 3. Propyl Acetate | C<sub>5</sub>H<sub>10</sub>O<sub>2</sub> | CID 7997 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 乙酸丙酯 ≥99.5% | Sigma-Aldrich [sigmaaldrich.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. whxb.pku.edu.cn [whxb.pku.edu.cn]
- 7. mdpi.com [mdpi.com]
- 8. calnesis.com [calnesis.com]
- 9. books.rsc.org [books.rsc.org]
- 10. tsapps.nist.gov [tsapps.nist.gov]
- 11. pubs.acs.org [pubs.acs.org]
- 12. Utilization of a High-Pressure Vibrating Tube Densimeter for Liquids at Temperatures Down to 100 K - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Development and Experimental Study of an Experimental Setup for an Online Vibrating Tube Liquid Densitometer [mdpi.com]
- 14. scispace.com [scispace.com]
- 15. cenam.mx [cenam.mx]
- 16. Ubbelohde viscometer | Viscosity of Polymers | SPIC Emmen [spic-emmen.com]
- 17. martests.com [martests.com]
- 18. discovery.ucl.ac.uk [discovery.ucl.ac.uk]
- 19. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Thermodynamic Properties of Propyl Acetate: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b149987#thermodynamic-properties-of-propyl-acetate-scholarly-articles]

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